Proper Disposal of TIS108: A Guide for Laboratory Professionals

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Compound of Interest	
Compound Name:	*TIS108*
CAS No.:	*1315459-30-3*
Cat. No.:	*B2844129*

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For researchers, scientists, and drug development professionals utilizing **TIS108**, a triazole-type strigolactone biosynthetic inhibitor, adherence to proper disposal procedures is paramount for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step instructions for the safe handling and disposal of **TIS108** waste, aligning with general laboratory chemical safety protocols.

Immediate Safety and Handling Precautions

Before handling **TIS108**, it is crucial to consult the specific Safety Data Sheet (SDS) provided by the manufacturer. While a specific SDS for **TIS108** is not publicly available, data from similar triazole-based plant growth regulators, such as Paclobutrazol and Uniconazole, can provide guidance on potential hazards.

Personal Protective Equipment (PPE): When handling **TIS108** in its solid form or in solution, appropriate PPE must be worn to minimize exposure.

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Protective Equipment	Specification	Rationale
Gloves	Chemical-resistant (e.g., Nitrile)	Prevents skin contact.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes and dust.[1][2]
Lab Coat	Standard laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be needed for handling large quantities of powder.	Avoids inhalation of dust particles.[2]

Step-by-Step Disposal Procedure

The disposal of **TIS108** and its contaminated materials must be managed through your institution's Environmental Health and Safety (EHS) office or equivalent hazardous waste program. Do not dispose of **TIS108** down the drain or in regular solid waste.[3]

1. Waste Segregation and Collection:

- Solid Waste: Collect unused or expired **TIS108** powder, contaminated labware (e.g., weigh boats, pipette tips), and grossly contaminated PPE in a designated, leak-proof hazardous waste container.
- Liquid Waste: Collect solutions containing **TIS108** in a separate, clearly labeled, and sealed hazardous waste container. Avoid mixing with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
- Sharps Waste: Any needles or other sharps contaminated with **TIS108** should be disposed of in a designated sharps container for chemical contamination.

2. Labeling:

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- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**TIS108** (6-phenoxy-1-phenyl-2-(1H-1,2,4-triazol-1-yl)hexan-1-one)".
- Include the approximate concentration and quantity of the waste.
- Attach any other specific labels required by your institution.

3. Storage:

- Store sealed hazardous waste containers in a designated, secure area away from incompatible materials.
- The storage area should be well-ventilated.

4. Disposal Request:

- Once the waste container is full, or in accordance with your laboratory's waste pickup schedule, submit a hazardous waste pickup request to your institution's EHS office.

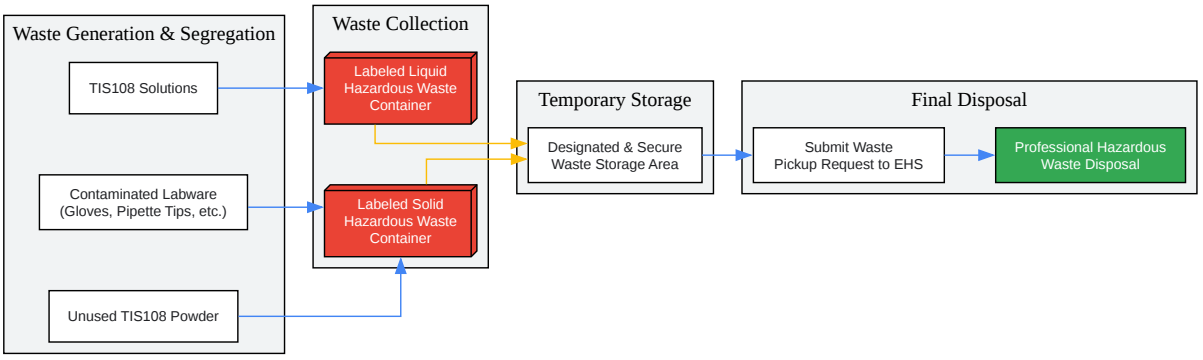
Experimental Protocols Cited

While no specific experimental protocols for the disposal of **TIS108** are cited in the available literature, the procedures outlined above are based on established best practices for the disposal of laboratory chemical waste. The principles of waste minimization, segregation, proper labeling, and disposal through a licensed hazardous waste handler are universally applicable.

TIS108 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **TIS108** waste in a laboratory setting.

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TIS108 Disposal Workflow Diagram

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **TIS108**, contributing to a secure research environment and minimizing environmental impact. Always prioritize safety and consult your institution's specific guidelines for hazardous waste management.

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